

# Proper Disposal of ML281: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: ML281

Cat. No.: B609135

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential information and step-by-step guidance for the safe disposal of **ML281**, a potent and selective inhibitor of Serine/threonine kinase 33 (STK33).

## Summary of Key Information

The following table summarizes essential data for **ML281**. This information is crucial for understanding the chemical's properties and for making informed decisions regarding its handling and disposal.

Property	Value	Reference
Chemical Name	N-(2-(3-oxo-3,4-dihydroquinoxalin-2-yl)-4-(isopropyl)phenyl)thiophene-2-carboxamide	[1][2]
CAS Number	1404437-62-2	[3]
Molecular Formula	C22H19N3O2S	[3]
Molecular Weight	389.47 g/mol	[3]
Appearance	Solid	[4]

## Disposal Procedures

The disposal of **ML281** must be conducted in accordance with all applicable federal, state, and local regulations. As a solid chemical compound used in research, it should be treated as chemical waste.

### Step 1: Personal Protective Equipment (PPE)

Before handling **ML281** for disposal, ensure you are wearing the appropriate Personal Protective Equipment (PPE). This includes:

- Safety Glasses: To protect your eyes from any potential splashes or airborne particles.
- Gloves: Chemical-resistant gloves are necessary to prevent skin contact.
- Lab Coat: A standard laboratory coat should be worn to protect your clothing and skin.

### Step 2: Waste Collection

- Solid Waste: Collect unadulterated **ML281** powder and any materials contaminated with the solid (e.g., weighing paper, contaminated gloves) in a designated and clearly labeled hazardous waste container. The container should be compatible with chemical waste and have a secure lid.
- Solutions: If **ML281** has been dissolved in a solvent (e.g., DMSO), the resulting solution must be disposed of as liquid chemical waste. Collect the solution in a sealed, properly labeled container. Do not mix with other incompatible waste streams.

### Step 3: Labeling

Properly label the waste container with the following information:

- The words "Hazardous Waste"
- The full chemical name: N-(2-(3-oxo-3,4-dihydroquinoxalin-2-yl)-4-(isopropyl)phenyl)thiophene-2-carboxamide
- The concentration (if in solution)

- The date of accumulation
- The name of the principal investigator or laboratory contact

#### Step 4: Storage

Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory. This area should be secure and away from general laboratory traffic.

#### Step 5: Final Disposal

Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Do not dispose of **ML281** down the drain or in the regular trash.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **ML281**.



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Caption: Logical workflow for the proper disposal of **ML281**.

Disclaimer: This information is intended as a general guide. Always consult the Safety Data Sheet (SDS) provided by the supplier and your institution's specific waste disposal protocols before handling and disposing of any chemical.

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## References

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